

Literature review on the discovery and development of acetamiprid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E/Z)-Acetamiprid

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The Discovery and Development of Acetamiprid: A Technical Review

Introduction

Acetamiprid is a prominent member of the neonicotinoid class of insecticides, distinguished by its systemic properties and broad-spectrum efficacy against a wide range of sucking insects.[1][2][3][4][5] Developed in the late 1980s by Nippon Soda Co. Ltd., it first received commercial registration in 1995.[3] This technical guide provides an in-depth review of the discovery, development, mechanism of action, synthesis, and biological efficacy of acetamiprid, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Acetamiprid is an organic compound with the chemical formula $C_{10}H_{11}ClN_4$. [2][4][6] Its chemical name is N-[(6-chloro-3-pyridyl)methyl]-N'-cyano-N-methylacetamidine. [3] As a member of the chloronicotinyl subfamily of neonicotinoids, its structure is characterized by a chloropyridinyl group, which is comparable to other neonicotinoids like imidacloprid and thiacloprid. [2] The molecule exists in two isomeric forms, with E and Z configurations of the cyanoimino group. [2]

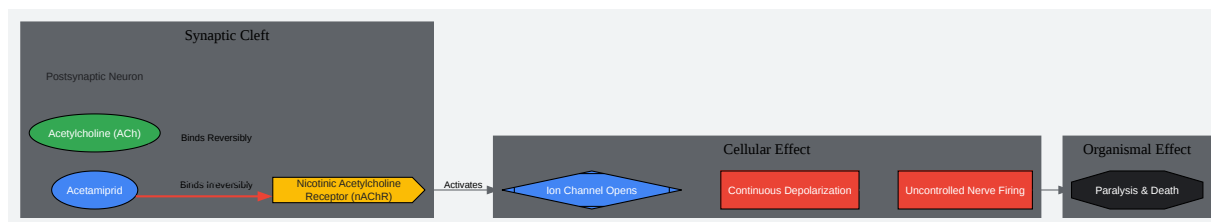
Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₁ ClN ₄	[2][4][6]
Molar Mass	222.67 g/mol	[6]
CAS Number	135410-20-7	[3]
Appearance	Odorless solid	[2]
Class	Neonicotinoid	[2][4][5]

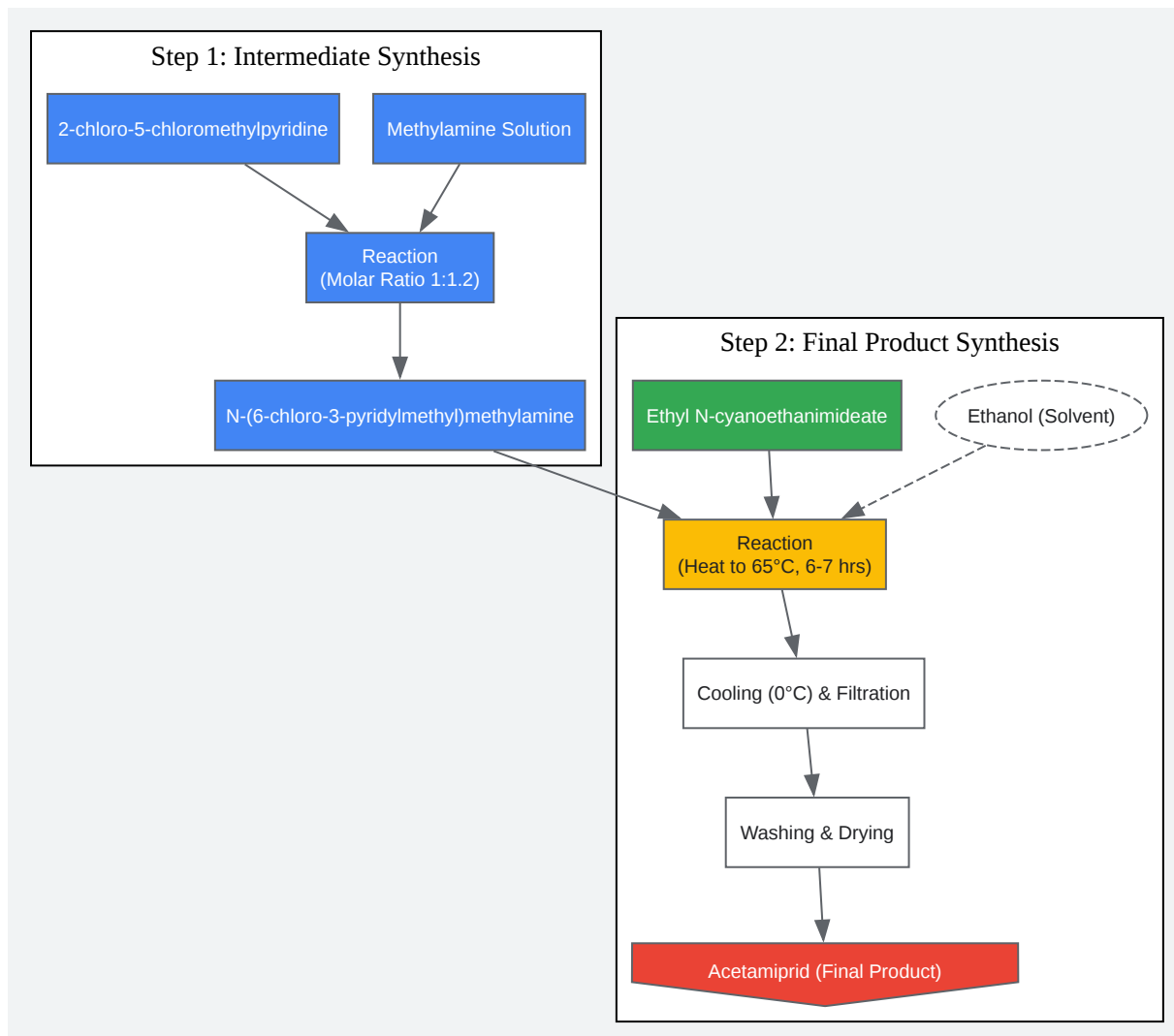
Mechanism of Action

The insecticidal activity of acetamiprid is rooted in its function as a potent agonist of the nicotinic acetylcholine receptors (nAChRs) within the insect central nervous system.[1][2][3][4][5]

- **Binding to nAChRs:** Acetamiprid binds to the nAChRs, mimicking the action of the neurotransmitter acetylcholine (ACh).[1][3][5]
- **Irreversible Complex:** Unlike acetylcholine, which binds reversibly, acetamiprid forms irreversible or slowly reversible complexes with the receptors.[3] This leads to the permanent or prolonged opening of the ion channel associated with the receptor.
- **Continuous Stimulation:** This results in the continuous stimulation and depolarization of postsynaptic neurons.[3]
- **Neural Disruption:** The constant firing of nerve impulses disrupts normal synaptic transmission, leading to hyperexcitation, tremors, and uncoordinated movements in the insect, typically observed between 30 minutes and 2 hours after exposure.[3]
- **Paralysis and Death:** Ultimately, this overstimulation leads to paralysis and the death of the insect.[1][3][4]

Acetamiprid exhibits selective toxicity, showing a higher affinity for insect nAChRs than for their mammalian counterparts, which contributes to its relatively favorable safety profile for mammals.[2][4]





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- To cite this document: BenchChem. [Literature review on the discovery and development of acetamiprid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664982#literature-review-on-the-discovery-and-development-of-acetamiprid]

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